

Application Notes and Protocols for Assessing Mitochondrial Function with Celastramycin A

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Compound of Interest

Compound Name: Celastramycin A

Cat. No.: B1662677

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Introduction

Celastramycin A is a novel compound that has demonstrated significant potential in modulating mitochondrial function, making it a person of interest for therapeutic development in various diseases, including pulmonary arterial hypertension. These application notes provide detailed protocols for assessing the effects of **Celastramycin A** on key aspects of mitochondrial health, including mitochondrial respiration, membrane potential, reactive oxygen species (ROS) production, and apoptosis.

Mechanism of Action Overview

Celastramycin A has been shown to improve mitochondrial energy metabolism and reduce oxidative stress.^{[1][2]} Mechanistically, it reduces the protein levels of hypoxia-inducible factor 1 α (HIF-1 α) and nuclear factor- κ B (NF- κ B), both of which can impair aerobic metabolism and promote inflammation.^{[1][2]} Concurrently, **Celastramycin A** increases the protein levels of nuclear factor erythroid 2-related factor 2 (Nrf2), a master regulator of the cellular antioxidant response.^{[1][2]} This modulation of key signaling pathways leads to recovered mitochondrial network formation and function.

Data Presentation

The following tables summarize the reported effects of **Celastramycin A** on mitochondrial function. Researchers can use these as a reference for expected outcomes when treating cells with **Celastramycin A**.

Table 1: Effects of **Celastramycin A** on Mitochondrial Respiration

Parameter	Effect of Celastramycin A	Method of Measurement
Succinic Acid Levels	Increased	Metabolomics
Succinyl-CoA Synthetase Activity	Significantly Increased	Enzyme Activity Assay
Succinate Dehydrogenase Activity	Significantly Increased	Enzyme Activity Assay
Oxygen Consumption Rate (OCR)	Upregulated	Extracellular Flux Analysis

Table 2: Effects of **Celastramycin A** on Oxidative Stress

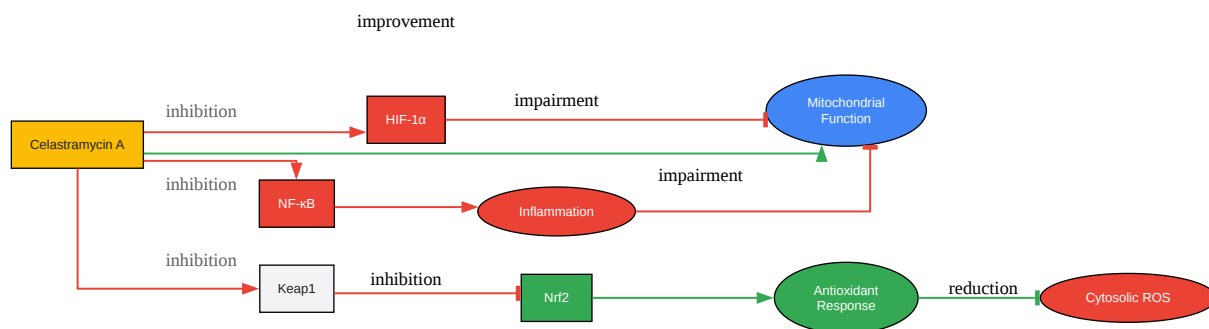
Parameter	Effect of Celastramycin A	Method of Measurement
Cytosolic Reactive Oxygen Species (ROS)	Reduced	Cellular ROS Assays
Mitochondrial ROS (mROS)	Increased (in specific contexts, indicating restored function)	MitoSOX Staining
Nrf2 Protein Levels	Increased	Western Blot/Immunofluorescence
GSH/GSSG Ratio	Significantly Increased	GSH/GSSG Assay
NADPH Oxidase Activity	Significantly Reduced	Enzyme Activity Assay

Table 3: Effects of **Celastramycin A** on Pro-inflammatory and Hypoxic Signaling

Parameter	Effect of Celastramycin A	Method of Measurement
HIF-1 α Protein Levels	Reduced	Western Blot/Immunofluorescence
NF- κ B Protein Levels	Reduced	Western Blot/Immunofluorescence
Inflammatory Cytokine Secretion	Reduced	ELISA/Cytokine Array

Signaling Pathway

The following diagram illustrates the proposed mechanism of action of **Celastramycin A** on mitochondrial function.



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Caption: **Celastramycin A** signaling pathway in mitochondria.

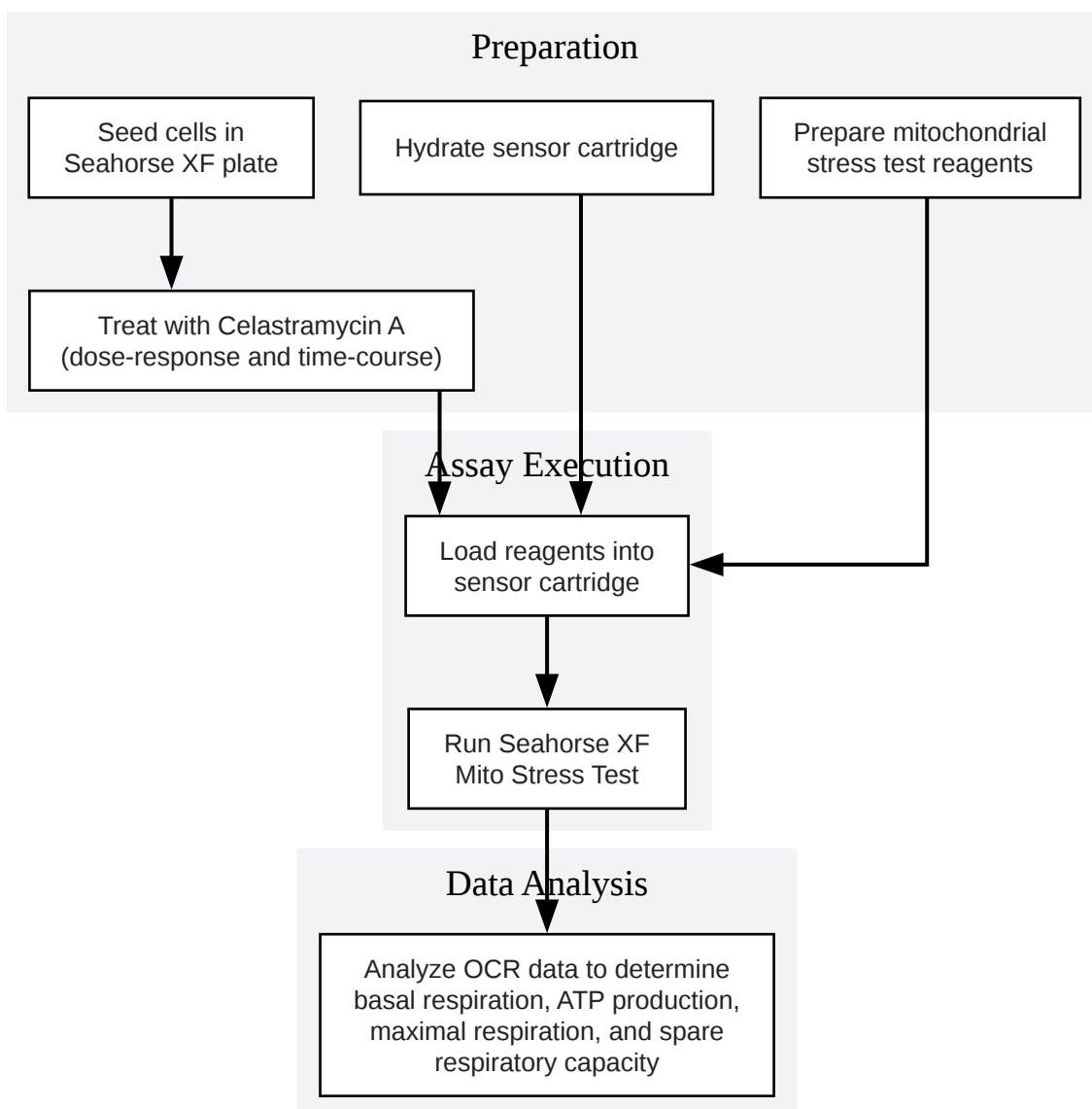
Experimental Protocols

The following are detailed protocols for assessing the key mitochondrial parameters affected by **Celastramycin A**.

Assessment of Mitochondrial Respiration using Seahorse XF Analyzer

This protocol outlines the measurement of Oxygen Consumption Rate (OCR) to assess mitochondrial respiration in cells treated with **Celastramycin A**.

Workflow Diagram:



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References

- 1. Assay of mitochondrial levels of reactive oxygen species using MitoSOX:MitoTracker Deep red end point measurement [help.imageanalyst.net]
- 2. cdn.gbiosciences.com [cdn.gbiosciences.com]
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